

# Application Notes and Protocols for Galactitol Measurement by Isotope Dilution Mass Spectrometry

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## Compound of Interest

Compound Name: *Dulcitol-13C-1*

Cat. No.: *B12407571*

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## Introduction

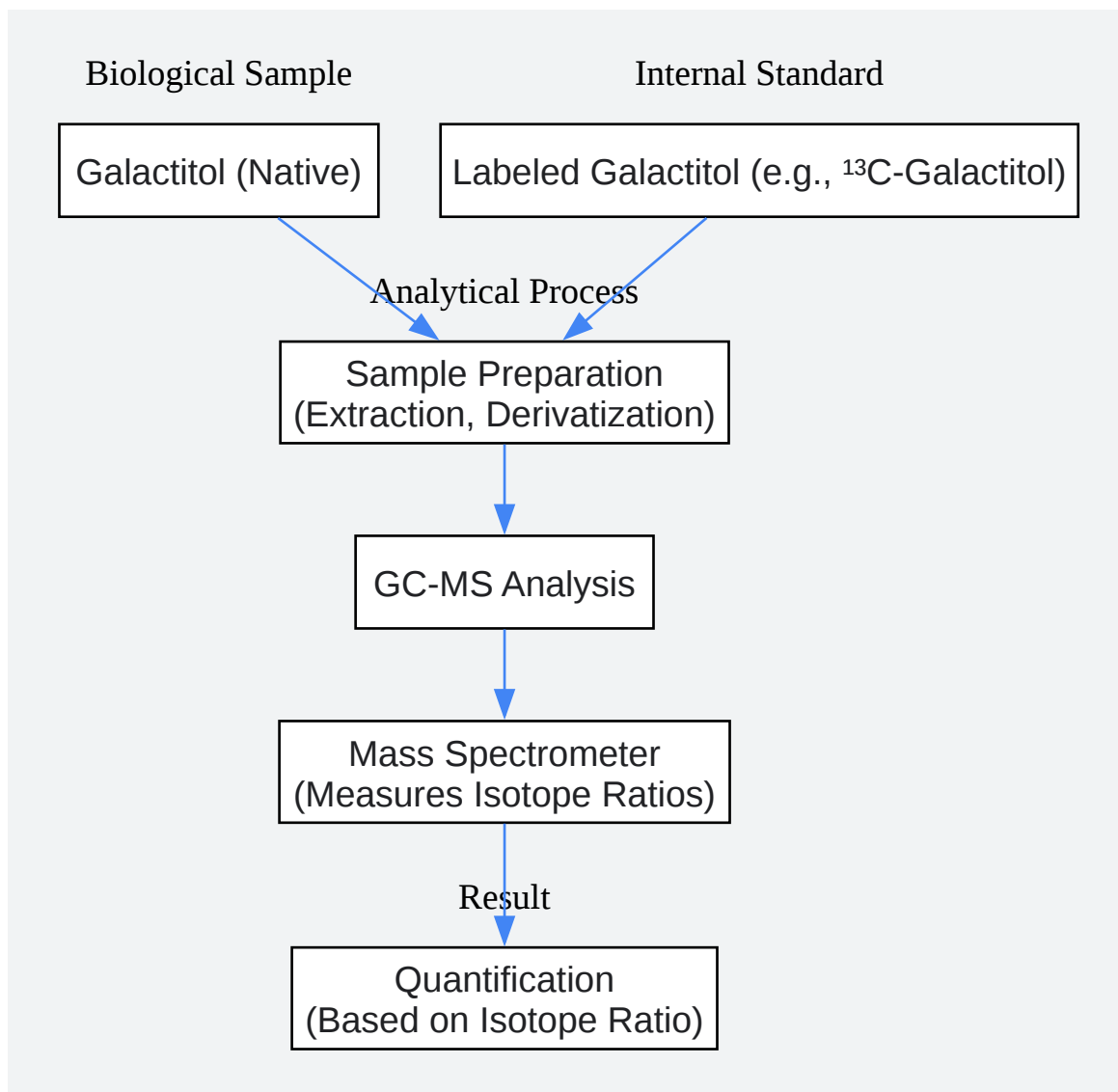
Galactitol is a sugar alcohol that accumulates in individuals with galactosemia, an inborn error of galactose metabolism. The measurement of galactitol is a critical biomarker for the diagnosis and monitoring of this condition. Isotope Dilution Mass Spectrometry (IDMS) is the gold standard for the accurate quantification of galactitol in various biological matrices. This document provides detailed application notes and protocols for the measurement of galactitol using Gas Chromatography-Mass Spectrometry (GC-MS), a widely established IDMS method.

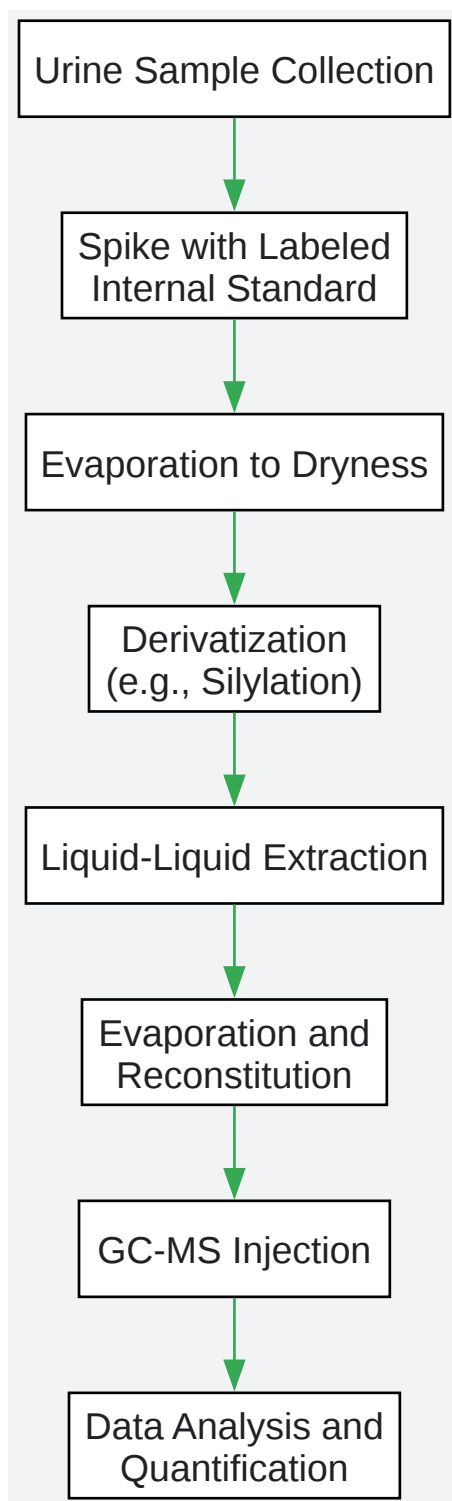
Elevated levels of galactitol are a key indicator of galactosemia, a genetic disorder characterized by the inability to properly metabolize galactose.<sup>[1]</sup> This accumulation can lead to serious health issues, including liver failure, cataracts, and developmental delays.<sup>[2][3]</sup> Therefore, precise and reliable measurement of galactitol is essential for early diagnosis, monitoring dietary therapy, and in the development of new therapeutic agents.

## Principle of Isotope Dilution Mass Spectrometry

Isotope Dilution Mass Spectrometry is a quantitative analytical technique that utilizes a known amount of an isotopically labeled version of the analyte as an internal standard. This "spiked" internal standard is chemically identical to the analyte of interest but has a different mass due

to the isotopic enrichment. By measuring the ratio of the signal from the naturally occurring analyte to the isotopically labeled internal standard, the concentration of the analyte in the sample can be accurately determined. This method corrects for sample loss during preparation and variations in instrument response, leading to high precision and accuracy.





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## References

- 1. Urine and plasma galactitol in patients with galactose-1-phosphate uridyltransferase deficiency galactosemia - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. genetics.testcatalog.org [genetics.testcatalog.org]
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